

An In-depth Technical Guide to 1,4-Dibromo-2,5-diethynylbenzene

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Compound of Interest

Compound Name: 1,4-Dibromo-2,5-diethynylbenzene

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical compound **1,4-Dibromo-2,5-diethynylbenzene**, including its chemical identity, properties, synthesis, and applications. This document is intended to serve as a valuable resource for professionals in the fields of chemical research, materials science, and drug development.

Chemical Identity and Properties

1,4-Dibromo-2,5-diethynylbenzene is a halogenated aromatic hydrocarbon with the chemical formula $C_{10}H_4Br_2$.^[1] Its structure consists of a central benzene ring substituted with two bromine atoms and two ethynyl groups at the 1, 4, and 2, 5 positions, respectively.

CAS Number: 478190-80-6^[1]

Molecular Formula: $C_{10}H_4Br_2$ ^[1]

Molecular Weight: 283.95 g/mol ^[1]

A summary of the available physical and chemical properties for **1,4-Dibromo-2,5-diethynylbenzene** is presented in the table below. It is important to note that specific experimental data for properties such as melting point, boiling point, and solubility are not readily available in the reviewed literature. Safety data sheets for structurally similar compounds suggest that it is likely a solid at room temperature.

Property	Value	Source
CAS Number	478190-80-6	[1]
Molecular Formula	C ₁₀ H ₄ Br ₂	[1]
Molecular Weight	283.95 g/mol	[1]
Appearance	Likely a solid	Inferred from similar compounds

Synthesis and Purification

The synthesis of **1,4-Dibromo-2,5-diethynylbenzene** is not explicitly detailed in readily available literature. However, a common and effective method for the synthesis of similar diethynylbenzene derivatives involves a two-step process: a Sonogashira coupling reaction followed by a deprotection step.

General Synthetic Approach

A plausible synthetic route for **1,4-Dibromo-2,5-diethynylbenzene** is outlined below. This proposed method is based on established protocols for the synthesis of analogous compounds.

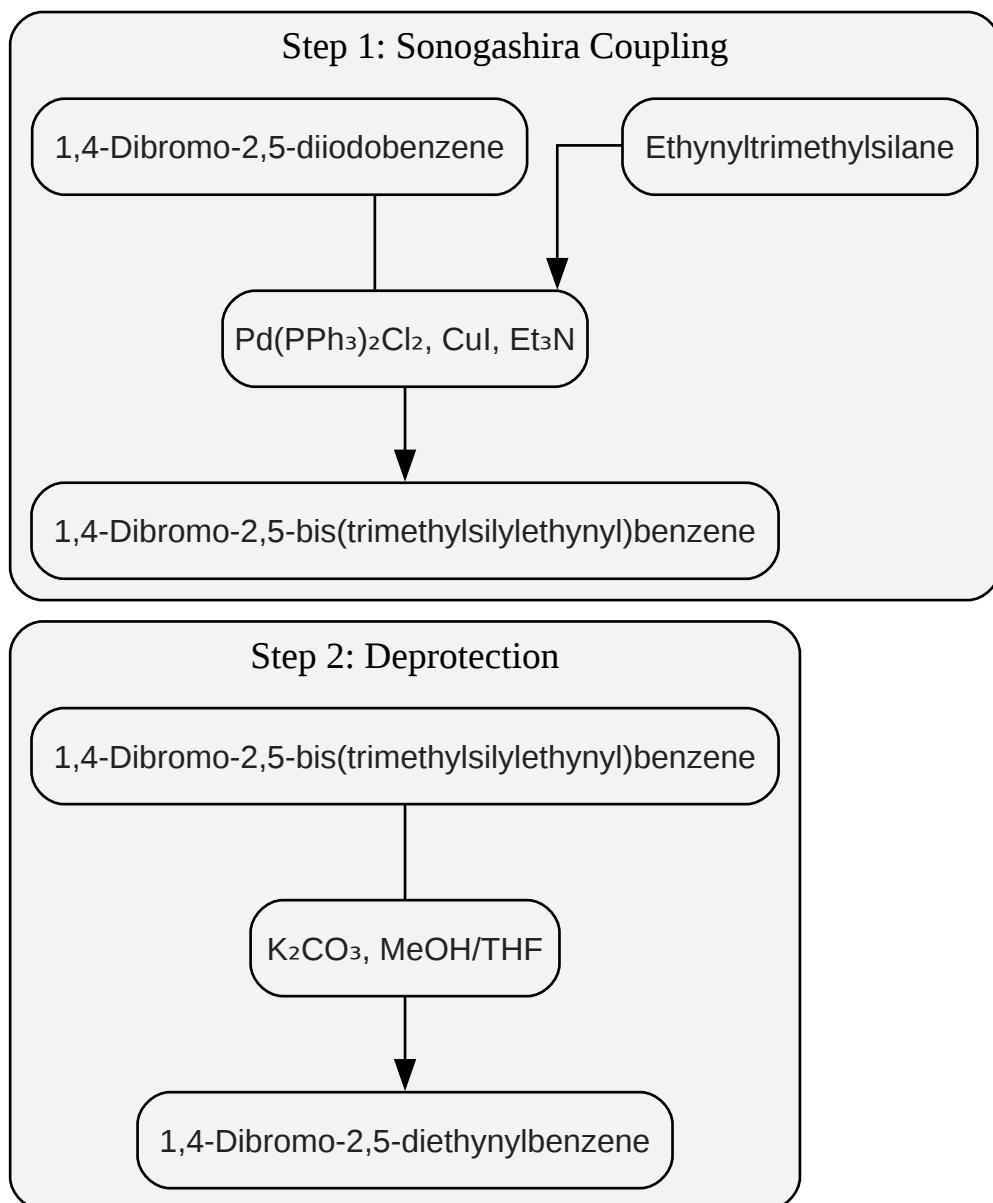
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Figure 1: Proposed synthetic workflow for **1,4-Dibromo-2,5-diethynylbenzene**.

Experimental Protocol (Proposed)

The following is a generalized experimental protocol for the synthesis of **1,4-Dibromo-2,5-diethynylbenzene** based on similar preparations. Researchers should optimize these conditions for their specific laboratory setup.

Step 1: Sonogashira Coupling to form 1,4-Dibromo-2,5-bis(trimethylsilylethynyl)benzene

- To a solution of 1,4-dibromo-2,5-diiodobenzene (1.0 eq) in a suitable solvent such as triethylamine or a mixture of THF and an amine, add a palladium catalyst, for example, bis(triphenylphosphine)palladium(II) dichloride ($\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$, ~2-5 mol%), and a copper(I) co-catalyst like copper(I) iodide (CuI , ~2-5 mol%).
- The mixture is typically degassed and placed under an inert atmosphere (e.g., argon or nitrogen).
- Ethynyltrimethylsilane (a slight excess, e.g., 2.2 eq) is then added dropwise to the reaction mixture.
- The reaction is stirred at room temperature or slightly elevated temperatures until completion, which can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, the reaction mixture is worked up by filtering off the catalyst and washing the organic layer with aqueous solutions to remove the amine and other water-soluble byproducts. The organic solvent is then removed under reduced pressure.

Step 2: Deprotection to yield **1,4-Dibromo-2,5-diethynylbenzene**

- The crude 1,4-dibromo-2,5-bis(trimethylsilylethynyl)benzene is dissolved in a mixture of solvents like methanol (MeOH) and tetrahydrofuran (THF).
- A base, such as potassium carbonate (K_2CO_3) or potassium fluoride (KF), is added to the solution.
- The mixture is stirred at room temperature until the deprotection of the trimethylsilyl (TMS) groups is complete, as indicated by TLC or other analytical methods.
- The product is then isolated by extraction and purified.

Purification

Purification of the final product, **1,4-Dibromo-2,5-diethynylbenzene**, is typically achieved through column chromatography on silica gel. The choice of eluent will depend on the polarity

of the compound and any remaining impurities. Recrystallization from a suitable solvent system may also be employed to obtain a highly pure product.

Applications in Research and Development

1,4-Dibromo-2,5-diethynylbenzene is a valuable building block in organic synthesis, particularly in the construction of complex, conjugated organic materials. The presence of both reactive bromine atoms and terminal ethynyl groups allows for selective and sequential cross-coupling reactions.

The ethynyl groups can participate in reactions such as the Sonogashira coupling, click chemistry, and polymerization. The bromine atoms are amenable to various palladium-catalyzed cross-coupling reactions, including Suzuki, Stille, and Heck couplings. This dual reactivity makes it a versatile precursor for the synthesis of:

- **Conjugated Polymers and Oligomers:** These materials are of significant interest for applications in organic electronics, such as organic light-emitting diodes (OLEDs), organic photovoltaics (OPVs), and organic field-effect transistors (OFETs).
- **Molecular Wires and Nanostructures:** The rigid, linear nature of the diethynylbenzene core makes it an ideal component for the construction of molecular-scale wires and other nanostructures.
- **Functional Materials:** By further functionalizing the ethynyl groups, a wide range of materials with tailored optical, electronic, or sensory properties can be developed.

The logical relationship for its use in creating extended conjugated systems via Sonogashira coupling is depicted below.

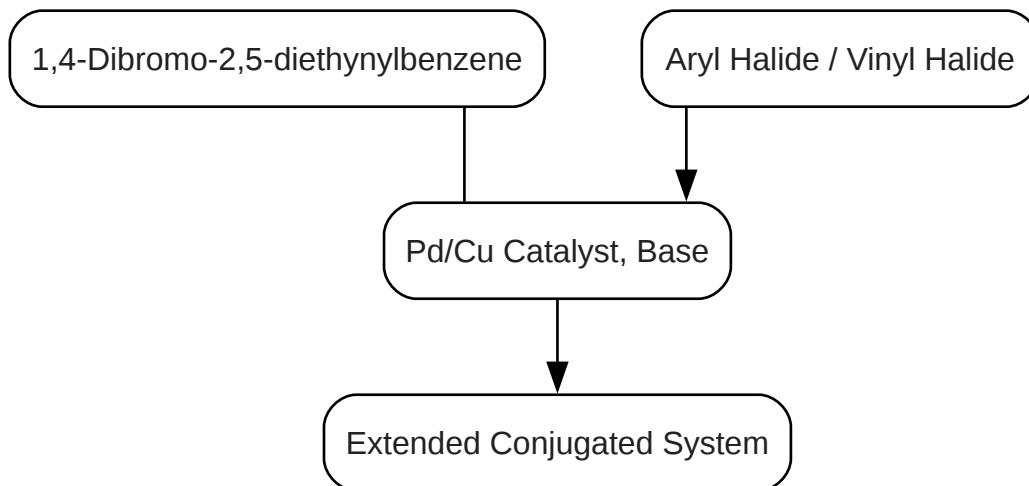
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Figure 2: Application in Sonogashira cross-coupling reactions.

Safety Information

Specific safety data for **1,4-Dibromo-2,5-diethynylbenzene** is not readily available. However, based on the reactivity of similar compounds, it should be handled with care in a well-ventilated fume hood. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn at all times. The safety data sheets (SDS) for similar chemicals, such as 1,4-dibromo-2,5-diethylbenzene and 1,4-dibromo-2,5-dimethylbenzene, indicate that these compounds can cause skin and eye irritation.^{[2][3]} Therefore, similar precautions should be taken when handling **1,4-Dibromo-2,5-diethynylbenzene**.

Conclusion

1,4-Dibromo-2,5-diethynylbenzene is a key synthetic intermediate with significant potential in the development of novel organic materials. Its versatile reactivity allows for the construction of a wide array of complex molecular architectures. While detailed physical property data is currently limited, the proposed synthetic route provides a solid foundation for its preparation in a laboratory setting. Further research into this compound and its derivatives is likely to uncover new and exciting applications in materials science and drug discovery.

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